

Technical Guide: 1-Bromo-2-(bromomethyl)-4-chlorobenzene

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Compound of Interest

Compound Name: 1-Bromo-2-(bromomethyl)-4-chlorobenzene

Cat. No.: B131885

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and characterization of **1-Bromo-2-(bromomethyl)-4-chlorobenzene**. This compound is a valuable building block in organic synthesis, particularly for the introduction of a 2-bromo-5-chlorobenzyl moiety in the development of new pharmaceutical agents and other functional molecules.

Molecular and Physical Properties

The fundamental properties of **1-Bromo-2-(bromomethyl)-4-chlorobenzene** are summarized in the tables below. These data are essential for its handling, reaction setup, and purification.

Table 1: Chemical Identification

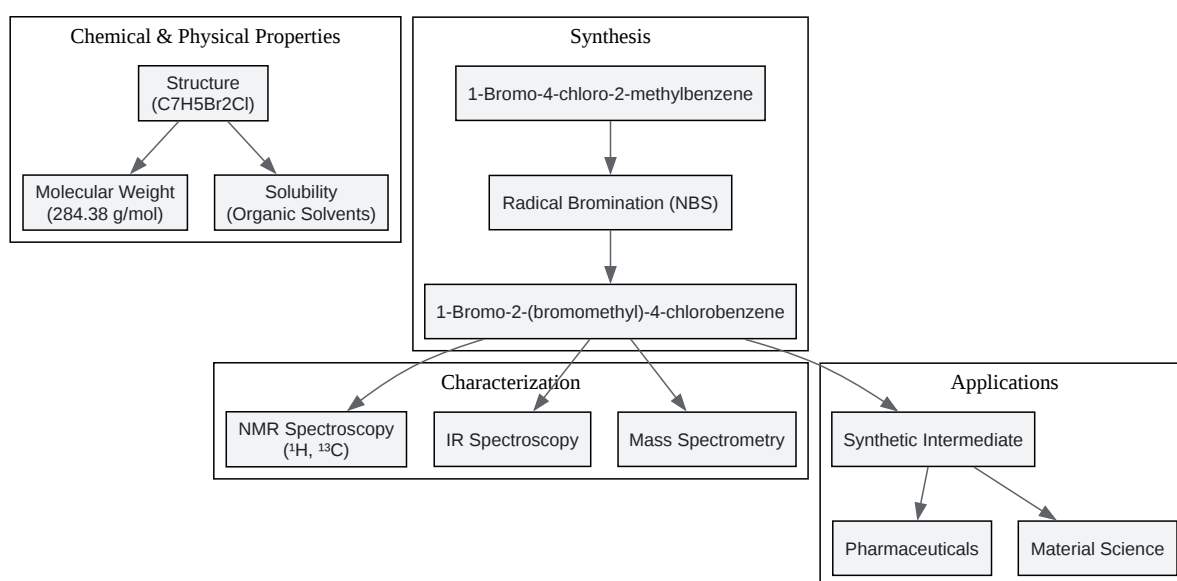
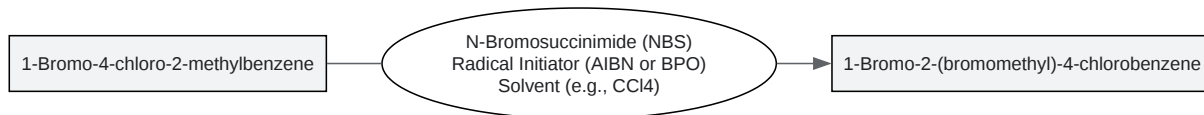
Identifier	Value
IUPAC Name	1-Bromo-2-(bromomethyl)-4-chlorobenzene
Molecular Formula	C ₇ H ₅ Br ₂ Cl
Molecular Weight	284.38 g/mol [1]
CAS Number	66192-24-3
Synonyms	2-Bromo-5-chlorobenzyl bromide

Table 2: Physical Properties

Property	Value	Source
Appearance	White to off-white solid	Predicted
Boiling Point	> 200 °C (decomposes)	Predicted
Melting Point	Not available	-
Density	Not available	-
Solubility	Soluble in common organic solvents (e.g., dichloromethane, chloroform, ethyl acetate). Insoluble in water.	Predicted

Synthesis Pathway

The synthesis of **1-Bromo-2-(bromomethyl)-4-chlorobenzene** is typically achieved through the radical bromination of the corresponding toluene derivative, 1-bromo-4-chloro-2-methylbenzene. This reaction selectively functionalizes the benzylic position.



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References

- 1. scbt.com [scbt.com]
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